

# Aluminum Chloride Hydroxide (CAS No. 12042-91-0): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Aluminum;chloride;hydroxide

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## Abstract

Aluminum chloride hydroxide, registered under CAS number 12042-91-0 and commonly known as aluminum chlorohydrate (ACH), is a versatile inorganic polymer with significant applications across various scientific and industrial domains.[1] This technical guide provides a comprehensive overview of its core properties, synthesis, mechanisms of action, and key experimental protocols relevant to researchers, scientists, and drug development professionals. The information is presented with a focus on quantitative data, detailed methodologies, and visual representations of complex processes to facilitate a deeper understanding and application of this compound in research and development.

## Chemical and Physical Properties

Aluminum chlorohydrate is a group of water-soluble, complex aluminum salts with the general formula  $Al_nCl_{(3n-m)}(OH)_m$ . [1] The variation most commonly used in commercial applications is dialuminum chloride pentahydroxide,  $Al_2Cl(OH)_5$ . [1] It typically appears as a colorless to slightly yellow, odorless solid powder or solution. [2][3]

Table 1: Physicochemical Properties of Aluminum Chlorohydrate

Property	Value	References
CAS Number	12042-91-0	[1]
Molecular Formula	Al <sub>2</sub> Cl(OH) <sub>5</sub> (common variant)	[1]
Molecular Weight	174.45 g/mol (for Al <sub>2</sub> Cl(OH) <sub>5</sub> )	[3]
Appearance	Colorless to light yellow solid or solution	[2]
Odor	Odorless	[2]
Solubility	Soluble in water and alcohol	[3]
pH (of solution)	3.5 - 4.5	[4]
Specific Gravity (solution)	1.32 - 1.35 at 25°C	[4]
Basicity	83 - 84%	[4]
Aluminum Content	12.2 - 12.7% (23-24% as Al <sub>2</sub> O <sub>3</sub> )	[4]

## Synthesis and Characterization

The primary commercial synthesis of aluminum chlorohydrate involves the reaction of aluminum with hydrochloric acid.[1] To mitigate the explosion hazard from hydrogen gas evolution, an alternative and common industrial practice is the reaction of aluminum hydroxide with hydrochloric acid.[1]

## Experimental Protocol: Laboratory-Scale Synthesis

This protocol describes a general method for the synthesis of aluminum chlorohydrate solution.

Materials:

- Aluminum hydroxide (Al(OH)<sub>3</sub>) powder
- Hydrochloric acid (HCl), concentrated
- Deionized water

- Reaction vessel with a stirrer and heating mantle
- pH meter

#### Procedure:

- Slowly add a stoichiometric amount of concentrated hydrochloric acid to a stirred suspension of aluminum hydroxide in deionized water.
- Heat the mixture to 100°C with continuous stirring.<sup>[1]</sup>
- Monitor the reaction progress by measuring the pH and the concentration of dissolved aluminum.
- The reaction is considered complete when the desired basicity and aluminum concentration are achieved. The final solution will have a pH between 3.5 and 4.5.<sup>[4]</sup>
- For higher polymerization, the resulting aluminum chlorohydrate solution can be reacted with aluminum ingots at 100°C.<sup>[1]</sup> The ratio of aluminum to ACH and the reaction time will determine the final polymer form.<sup>[1]</sup>

## Characterization Techniques

The polymeric nature of aluminum chlorohydrate necessitates a combination of analytical techniques for its structural elucidation.

Table 2: Key Characterization Techniques and Findings

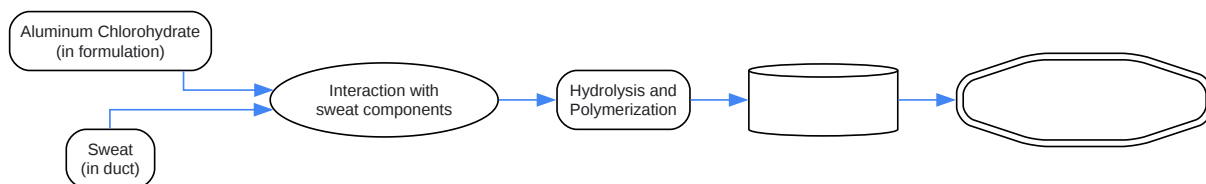
Technique	Key Findings	References
27Al NMR Spectroscopy	Confirms the presence of a central tetrahedrally coordinated aluminum atom surrounded by 12 octahedrally coordinated aluminum atoms, characteristic of the Al13 Keggin ion structure.	[1][5]
X-ray Crystallography/Diffraction	Reveals the material is based on Al13 units with a Keggin ion structure.[1]	[1][5]
Gel Permeation Chromatography (GPC)	Separates the poly-aluminum complexes based on their size, providing information on the polymer distribution.[1][6]	[1][6]

## Mechanisms of Action

Aluminum chlorohydrate's utility in diverse applications stems from its unique chemical behavior in aqueous environments.

## Antiperspirant Action

In antiperspirant formulations, aluminum chlorohydrate is a key active ingredient.[1] Its mechanism of action involves the formation of a temporary plug within the sweat duct, physically blocking the flow of sweat to the skin's surface.[7][8]

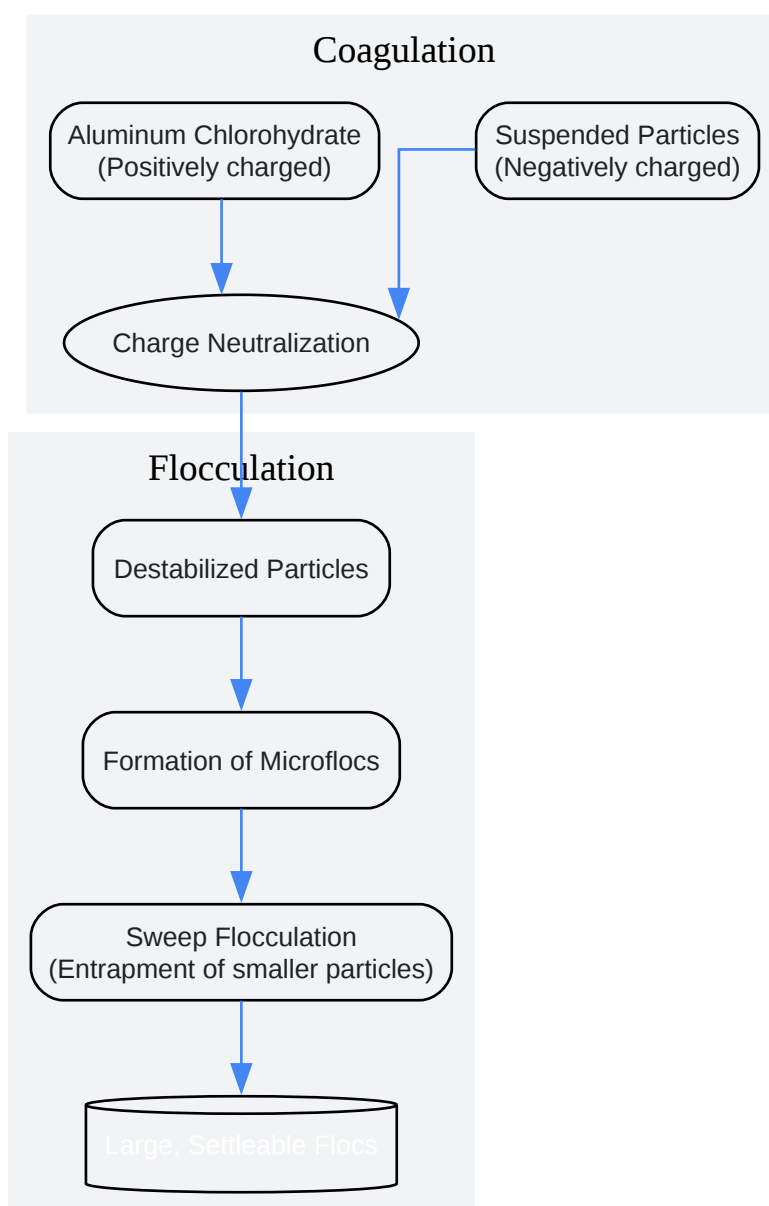


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Figure 1. Mechanism of action of aluminum chlorohydrate as an antiperspirant.

## Water Treatment: Coagulation and Flocculation

In water purification, aluminum chlorohydrate acts as a coagulant to remove dissolved organic matter and colloidal particles.[1] Its high positive charge neutralizes the negative charges of suspended materials, leading to their destabilization and aggregation into larger flocs that can be easily removed.[1][9][10]

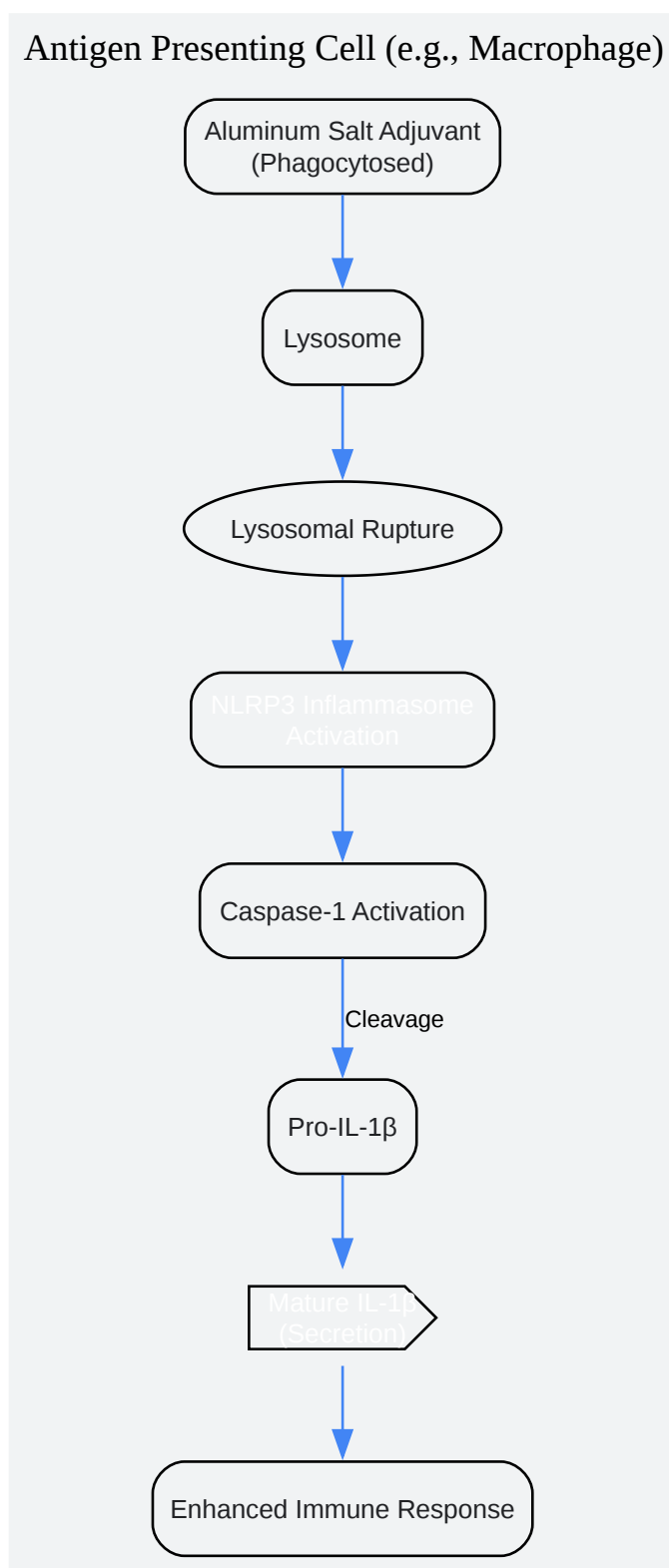


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Figure 2. Coagulation and flocculation mechanism in water treatment.

## Vaccine Adjuvant Activity

Aluminum salts, including aluminum chlorohydrate, are widely used as adjuvants in vaccines to enhance the immune response.<sup>[10][11][12]</sup> One of the key mechanisms involves the activation of the NLRP3 (NOD-like receptor family, pyrin domain containing 3) inflammasome in antigen-presenting cells.<sup>[9][10][11]</sup>



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Figure 3. NLRP3 inflammasome activation pathway by aluminum adjuvants.

## Key Experimental Protocols

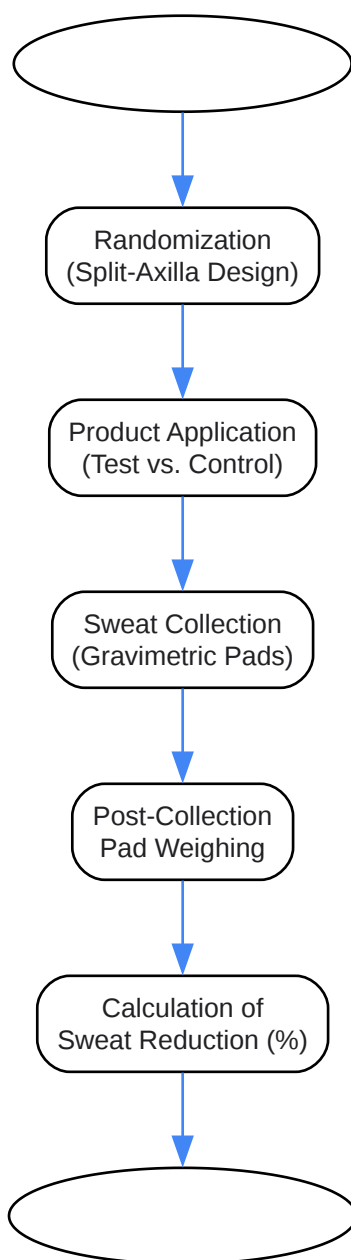
### In Vivo Antiperspirant Efficacy Assessment

The following protocol is adapted from clinical studies evaluating the efficacy of antiperspirants. [\[13\]](#)[\[14\]](#)

**Objective:** To quantify the reduction in sweat production following the application of an aluminum chlorohydrate-containing antiperspirant.

**Methodology:**

- **Subject Recruitment:** Enroll subjects with self-perceived excessive axillary sweating.
- **Study Design:** A randomized, controlled, split-axilla study is often employed. One axilla is treated with the test product, and the other with a control.
- **Product Application:** Subjects apply a standardized amount of the antiperspirant to the designated axilla daily for a specified period (e.g., two weeks).
- **Sweat Collection:** Sweat is collected using pre-weighed absorbent pads placed in the axillae for a set duration under controlled temperature and humidity conditions.
- **Gravimetric Analysis:** The pads are weighed after sweat collection to determine the amount of sweat produced.
- **Efficacy Calculation:** The percentage reduction in sweat is calculated by comparing the sweat collected from the treated axilla to the control axilla.



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Figure 4. Experimental workflow for in vivo antiperspirant efficacy testing.

## In Vitro Dermal Absorption Study (Franz Diffusion Cell)

This protocol is based on studies assessing the percutaneous absorption of aluminum from cosmetic products.[6][15]

Objective: To determine the in vitro dermal absorption of aluminum chlorohydrate through human skin.

Apparatus: Franz diffusion cells.

Methodology:

- Skin Preparation: Excised human skin is mounted on the Franz diffusion cells with the stratum corneum facing the donor compartment.
- Product Application: A precise amount of the aluminum chlorohydrate-containing formulation is applied to the skin surface in the donor compartment.
- Receptor Fluid: The receptor compartment is filled with a suitable receptor fluid (e.g., phosphate-buffered saline) maintained at a physiological temperature (32-37°C) and continuously stirred.
- Sampling: At predetermined time points (e.g., 6, 12, 24 hours), aliquots of the receptor fluid are collected for aluminum analysis.
- Analysis: The concentration of aluminum in the receptor fluid is quantified using a sensitive analytical technique such as Zeeman Electrothermal Atomic Absorption Spectrophotometry (ZEAAS).<sup>[15]</sup>
- Mass Balance: At the end of the experiment, the amount of aluminum remaining on the skin surface, within the skin layers (epidermis and dermis), and in the receptor fluid is determined to calculate the total absorption.

## Safety and Toxicology

Aluminum chlorohydrate is considered safe for use in antiperspirants by regulatory agencies such as the U.S. Food and Drug Administration (FDA) at concentrations up to 25%.<sup>[1]</sup>

Table 3: Toxicological Data for Aluminum Chlorohydrate

Endpoint	Value	Species	Reference
Acute Oral Toxicity (LD50)	> 2000 mg/kg	Rat	[16]
Acute Dermal Toxicity (LD50)	> 2000 mg/kg	Rat	[17]
Dermal Absorption (in vivo)	0.012%	Human	[17]
Dermal Absorption (in vitro)	≤0.07%	Human	[15]
Skin Irritation	Not classified as an irritant	[17]	
Skin Sensitization	Not a sensitizer	Guinea pig	[14]

Concerns have been raised about a potential link between aluminum exposure from antiperspirants and Alzheimer's disease and breast cancer; however, studies have found only a negligible association, and there is no convincing evidence to support a causal link.[1] Dermal absorption of aluminum from antiperspirants is extremely low.[15][17]

## Conclusion

Aluminum chloride hydroxide (CAS No. 12042-91-0) is a complex inorganic polymer with well-established applications in personal care products and water treatment, and it plays a crucial role as a vaccine adjuvant. Its efficacy is rooted in its unique polymeric structure, dominated by the Al<sub>13</sub> Keggin ion, which dictates its mechanisms of action. This technical guide has provided a detailed overview of its properties, synthesis, mechanisms, and relevant experimental protocols to serve as a valuable resource for the scientific community. Further research into the precise nature of the polymeric species and their interactions at a molecular level will continue to expand the applications and optimize the performance of this important compound.

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